

Cefalonium: A Comparative Analysis of Bacteriological Cure Rates in Bovine Mastitis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefalonium hydrate

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the bacteriological cure rates of Cefalonium against other antibiotics in the treatment of bovine mastitis, supported by experimental data.

Cefalonium, a first-generation cephalosporin antibiotic, is widely utilized in veterinary medicine, particularly in intramammary preparations for the treatment and prevention of mastitis in dairy cattle, especially during the dry period. Its efficacy, however, is best understood in comparison to other available antibiotic therapies. This guide synthesizes findings from comparative studies to offer a data-driven overview of Cefalonium's performance.

Quantitative Data Summary

The following table summarizes the bacteriological cure rates of Cefalonium in comparison to other antibiotics as reported in various field trials.

| Pathogen(s) | Cefalonium Cure Rate | Comparator Antibiotic(s) | Comparator Cure Rate | Study Context |
|---------------------------------------------------------------|----------------------------|----------------------------------------------------------------------------|-----------------------------------------------|------------------------------------------------|
| Corynebacterium bovis & Staphylococcus epidermidis (combined) | 80.3% | Cloxacillin | 70.7% | Dry cow therapy in Australian dairy cows[1][2] |
| Staphylococcus aureus | No significant difference | Cloxacillin | Not specified | Dry cow therapy in Australian dairy cows[1][2] |
| Streptococcus agalactiae | No significant difference | Cloxacillin | Not specified | Dry cow therapy in Australian dairy cows[1] |
| Streptococcus uberis | No significant difference | Cloxacillin | Not specified | Dry cow therapy in Australian dairy cows[1] |
| Subclinical Mastitis (various pathogens) | 48% | Ceftiofur hydrochloride (500 mg) | 88% | Dry period in buffaloes[3] |
| Staphylococcus aureus | Not individually specified | Benzathine cloxacillin (500 mg), Nafcillin/Penicillin /Dihydrostreptomycin | Mean cure rate of 81.4% across all treatments | Dry period in Israeli dairy herds[4] |

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of scientific findings. Below are the experimental protocols for the key comparative studies cited.

Cefalonium vs. Cloxacillin for Dry Cow Therapy

This study aimed to compare the therapeutic efficacy of intramammary infusions of Cefalonium and cloxacillin for dry cow therapy in Australian dairy herds.[1]

- **Animal Selection:** Cows with high somatic cell counts from eight commercial dairy farms were selected. Milk samples from infected quarters were collected for bacteriological culture to identify the causative pathogens.
- **Randomization:** Selected cows were randomly assigned to one of two treatment groups.
- **Treatment Administration:**
 - **Group 1:** Received an intramammary infusion of a Cefalonium-based dry cow product at drying off.
 - **Group 2:** Received an intramammary infusion of a cloxacillin-based dry cow product at drying off.
- **Outcome Assessment:**
 - **Bacteriological Cure:** Milk samples were collected from the previously infected quarters immediately after calving and were cultured for the presence of pathogens. A bacteriological cure was defined as the absence of the pre-treatment pathogen in the post-calving sample.
 - **Somatic Cell Count (SCC):** SCC from the first two herd tests post-calving were analyzed.
 - **Clinical Mastitis:** The incidence of clinical mastitis within the first 7 days after calving was recorded.

Cefalonium vs. Ceftiofur Hydrochloride in Buffaloes

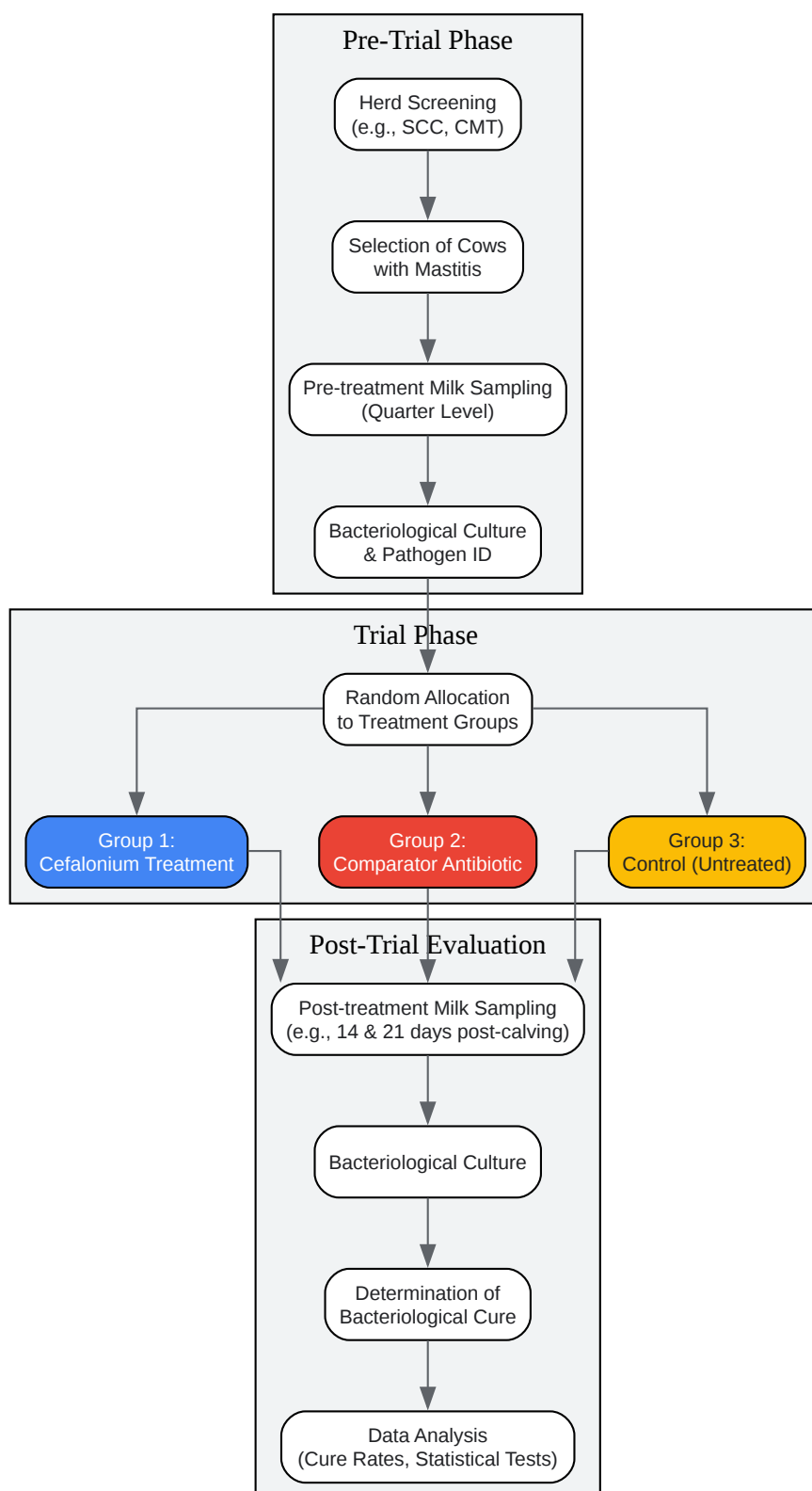
This research was designed to evaluate and compare the efficacy of intramammary Ceftiofur hydrochloride and Cefalonium during the dry period in buffaloes with subclinical mastitis.[3]

- **Animal Selection:** Buffaloes diagnosed with subclinical mastitis were randomly divided into three groups (two treatment and one control).
- **Treatment Administration:**

- Group T1 (Control): Untreated.
- Group T2: Treated with a 500 mg intramammary infusion of Ceftiofur hydrochloride.
- Group T3: Treated with a 250 mg intramammary infusion of Cefalonium.
- Outcome Assessment:
 - Bacteriological Cure Rate: The efficacy of the treatments was evaluated based on the bacteriological cure rates observed at day 28 post-treatment.
 - Odd Ratios (OR): ORs were calculated to compare the treatment outcomes.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized experimental workflow for comparing the bacteriological cure rates of intramammary antibiotics for mastitis treatment.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com